

Advanced Characterization of Polymers Derived from Dimethyl trans,trans-Muconate

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Compound of Interest

Compound Name: *Dimethyl trans,trans-muconate*

CAS No.: 1119-43-3

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A Comparative Technical Guide for Material Scientists

Executive Summary

Dimethyl trans,trans-muconate (DMTM) represents a pivotal shift in bio-based polymer chemistry. Unlike flexible aliphatic monomers (e.g., succinic acid), DMTM introduces a rigid, conjugated diene structure into the polymer backbone. This guide analyzes its dual-functionality: acting as a rigid scaffold in thermoplastics to enhance glass transition temperature (

) and as a cross-linkable site in thermosets to achieve high-modulus performance. This document contrasts DMTM-derived polymers against standard petrochemical counterparts (PET, PMMA, and unsaturated polyester resins) to validate their viability in high-performance applications.

Monomer Architecture & Polymerization Potential

The trans,trans geometry of DMTM is thermodynamically more stable than its cis,cis isomer, reducing steric hindrance during polymerization. Its unique structure dictates two distinct polymerization pathways with divergent mechanical outcomes:

- **Step-Growth Polymerization (Polyesters/Polyamides):** Retains the double bonds in the backbone, creating unsaturated polymers ripe for post-polymerization cross-linking.

- Chain-Growth Polymerization (Radical): Consumes the double bonds to form high-molecular-weight "acrylate mimics" with amorphous, glass-like properties.

Comparative Performance Analysis

Scenario A: Thermoplastic Polyesters (Linear Systems)

Comparison: Poly(alkylene muconate)s vs. Poly(butylene succinate) (PBS) and PET.

Incorporating DMTM into aliphatic polyesters significantly alters thermal transitions. The rigid diene segment restricts chain mobility, elevating

compared to saturated analogs like PBS. However, this rigidity can suppress crystallization in high-content copolymers, leading to amorphous behaviors similar to PETG.

Property	Poly(butylene muconate) (PBM)	Poly(butylene succinate) (PBS)	PET (Standard)	Mechanism of Action
Glass Transition ()	Elevated (> -30°C vs PBS)	-32°C	70–80°C	DMTM rigidity restricts segmental motion.
Melting Point ()	Lowered / Amorphous	115°C	250°C	Diene "kinks" disrupt crystal packing.
Tensile Strength	Moderate (Linear)	~30–40 MPa	50–70 MPa	Dependent on MW; enzymatic synthesis often yields oligomers.
Degradability	High (Enzymatic)	High	Negligible	Ester bonds remain accessible to lipases (e.g., <i>Candida antarctica</i>).

Critical Insight: Pure melt polycondensation of DMTM often leads to uncontrollable cross-linking (gelation) before high molecular weight is reached. Enzymatic polymerization is the preferred route for linear thermoplastics to preserve the double bond without cross-linking.

Scenario B: Thermoset Resins (Cross-Linked Systems)

Comparison: DMTM-Styrene Resins vs. Maleic Anhydride-Styrene (Commercial UPR).

This is the high-performance domain. The unreacted double bonds in PBM or PBS-co-muconate copolymers serve as cross-linking sites. When cured with styrene or bio-based acrylates, these resins form dense networks.

- **Shear Modulus:** Composites of Poly(butylene succinate-co-muconate) cross-linked with styrene have demonstrated shear moduli >30 GPa, comparable to high-end commercial fiberglass composites.^{[1][2]}
- **Thermal Stability:** The cross-linked network significantly boosts thermal resistance compared to the linear prepolymer.

Scenario C: Acrylate Mimics (Radical Polymerization)

Comparison: Poly(dialkyl muconates) vs. PMMA (Acrylics).

DMTM esters can be polymerized via free radical solution polymerization to form high molecular weight polymers (

g/mol). These materials function as bio-based alternatives to polyacrylates.

- **Morphology:** Highly amorphous and transparent.
- **Tunability:** Varies with alkyl side-chain length (similar to acrylates). Longer alkyl chains (e.g., dihexyl) lower the glass transition temperature via internal plasticization.
- **Application:** Optical coatings and rigid plastics where transparency is key.

Experimental Protocols

Protocol 1: Enzymatic Synthesis of Linear Poly(alkylene muconate)s

Objective: Synthesize linear unsaturated polyesters without thermal cross-linking.

- Reagents: **Dimethyl trans,trans-muconate** (DMTM),
-diol (e.g., 1,6-hexanediol), *Candida antarctica* Lipase B (CALB, immobilized).
- Solvent System: Diphenyl ether (high boiling point, maintains enzyme activity).
- Step 1 (Oligomerization): Mix DMTM and diol (1:1 molar ratio) with CALB (10 wt% relative to monomers) in diphenyl ether. Stir at 80°C under nitrogen flow for 4 hours. Note: 80°C is optimal for CALB activity without denaturing.
- Step 2 (Polycondensation): Apply vacuum (< 2 mmHg) to remove methanol byproduct. Continue reaction for 24–48 hours.
- Purification: Dissolve mixture in chloroform, filter out enzyme, and precipitate polymer into cold methanol.
- Validation:
H-NMR must show retention of alkene protons (6.0–7.5 ppm) and absence of cross-linked networks (solubility test).

Protocol 2: Radical Polymerization of Acrylate Mimics

Objective: Synthesize high-MW amorphous polymuconates.

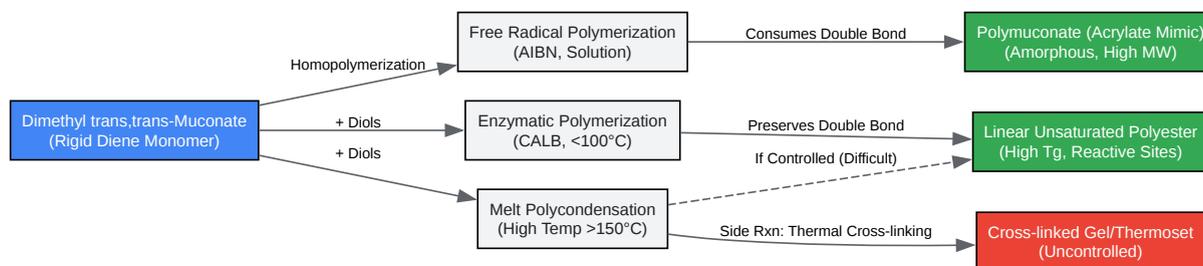
- Reagents: DMTM, AIBN (initiator).
- Solvent: Toluene or Dioxane (monomer concentration ~1–2 M).
- Degassing: Freeze-pump-thaw cycle (3x) is critical to remove oxygen, which inhibits radical propagation.
- Polymerization: Heat to 70°C for 24 hours.

- Isolation: Precipitate into excess hexane.
- Validation: GPC analysis should reveal
g/mol with PDI ~1.5–2.0.

Visualizations

Diagram 1: Synthesis Pathways & Property Divergence

This diagram illustrates how the choice of polymerization method dictates the final material class (Thermoplastic vs. Thermoset vs. Acrylate Mimic).

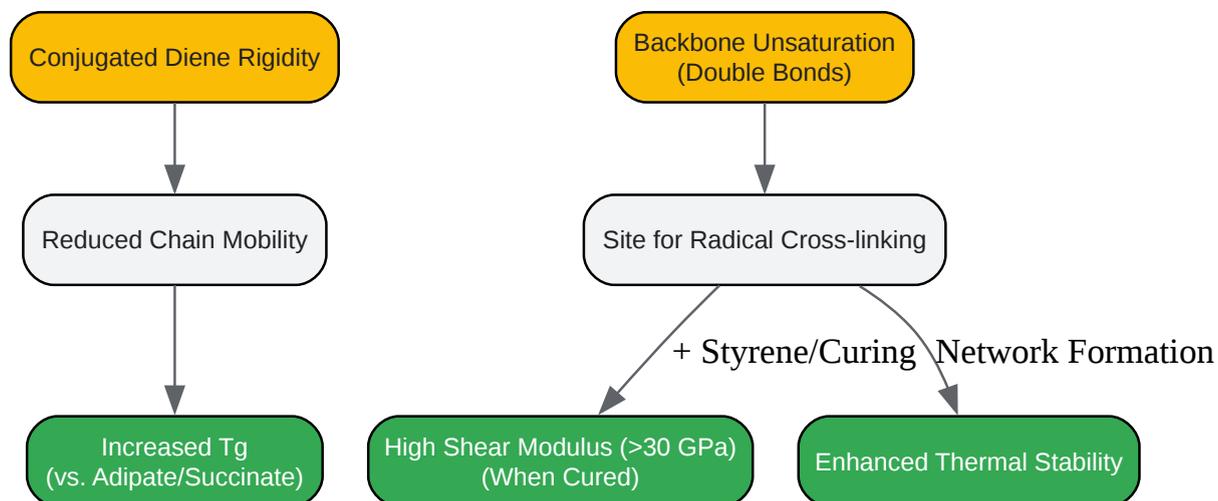


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Caption: Divergent synthesis routes for DMTM. Enzymatic routes preserve unsaturation for functional polyesters, while radical routes yield acrylate-like thermoplastics.

Diagram 2: Structure-Property Logic Flow

This diagram maps the mechanistic link between the muconate structure and the resulting mechanical properties.



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Caption: Mechanistic flow showing how DMTM's molecular rigidity and unsaturation translate to thermal and mechanical performance.

Aggregated Data Table

Polymer System	Synthesis Method	(°C)	(°C)	Mechanical Highlight	Reference
Poly(butylene muconate)	Enzymatic	-28	Amorphous	High degradability; Precursor for thermosets	[1, 2]
PBS-co-Muconate (Composite)	Melt/Cure	45–60 (Cured)	100–110	Shear Modulus > 30 GPa (Glass reinforced)	[3]
Poly(dihexyl muconate)	Free Radical	-36	Amorphous	> 100 kDa; Acrylate mimic	[4]
Poly(diethyl muconate)	Free Radical	15	Amorphous	Rigid transparent plastic	[4]
PBS (Control)	Melt	-32	115	Tensile Str: ~35 MPa; Modulus: ~0.5 GPa	[3]

References

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